An In-Depth Technical Guide to 3,3-Dimethylazetidine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*3,3-Dimethylazetidine*
CAS No.:	*19816-92-3*
Cat. No.:	*B189357*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Azetidines, four-membered nitrogen-containing heterocycles, have garnered significant attention in medicinal chemistry and drug discovery.[1] Their inherent ring strain and three-dimensional character offer unique advantages in the design of novel therapeutics.[1] The incorporation of an azetidine scaffold can lead to improved physicochemical and pharmacokinetic properties, such as enhanced metabolic stability, better receptor selectivity, and improved solubility.[1] Among the various substituted azetidines, **3,3-dimethylazetidine** stands out as a valuable building block, offering a gem-dimethyl substitution that can impart steric hindrance and influence the conformational properties of the parent molecule. This guide provides a comprehensive overview of the synthesis, properties, reactivity, and applications of **3,3-dimethylazetidine**, with a focus on its relevance to drug development.

Physicochemical Properties and Structure

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Property	Value	Source
CAS Number	19816-92-3	[2][3]
CAS Number (HCl salt)	89381-03-3	[4]
Molecular Formula	$C_5H_{11}N$	[2]
Molecular Weight	85.15 g/mol	[2]
IUPAC Name	3,3-dimethylazetidine	[2]
SMILES	CC1(C)CNC1	[2]
InChI	InChI=1S/C5H11N/c1-5(2)3-6-4-5/h6H,3-4H2,1-2H3	[2]
Monoisotopic Mass	85.089149355 Da	[2]

The structure of **3,3-dimethylazetidine** is characterized by a four-membered azetidine ring with two methyl groups attached to the C3 position. This gem-dimethyl substitution is a key feature that distinguishes it from other azetidine derivatives and can have a significant impact on its chemical and biological properties.

Synthesis of 3,3-Dimethylazetidine

A common and practical approach to the synthesis of **3,3-dimethylazetidine** involves a two-step process starting from the readily available 3-amino-2,2-dimethylpropan-1-ol. This method proceeds via the formation of an N-protected intermediate, which is then cyclized to form the azetidine ring, followed by deprotection. A widely used protecting group for this purpose is the tert-butyloxycarbonyl (Boc) group.

Experimental Protocol: Synthesis of N-Boc-3,3-dimethylazetidine

Step 1: Mesylation of N-Boc-3-amino-2,2-dimethylpropan-1-ol

- To a solution of N-Boc-3-amino-2,2-dimethylpropan-1-ol (1 equivalent) in dichloromethane (DCM) at 0 °C, add triethylamine (1.5 equivalents).

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- Slowly add methanesulfonyl chloride (1.2 equivalents) to the reaction mixture while maintaining the temperature at 0 °C.
- Allow the reaction to stir at 0 °C for 1 hour and then warm to room temperature for 2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with DCM.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude mesylate.

Step 2: Intramolecular Cyclization

- Dissolve the crude mesylate from the previous step in a suitable solvent such as tetrahydrofuran (THF).
- Add a strong base, for example, sodium hydride (1.5 equivalents), portion-wise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir overnight.
- Monitor the formation of N-Boc-**3,3-dimethylazetidine** by TLC or GC-MS.
- Carefully quench the reaction with water and extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the crude product by column chromatography on silica gel to afford pure N-Boc-**3,3-dimethylazetidine**.

Experimental Protocol: Deprotection of N-Boc-3,3-dimethylazetidine

- Dissolve N-Boc-**3,3-dimethylazetidine** (1 equivalent) in a suitable solvent such as dichloromethane or dioxane.

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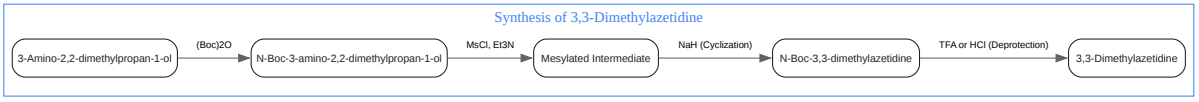
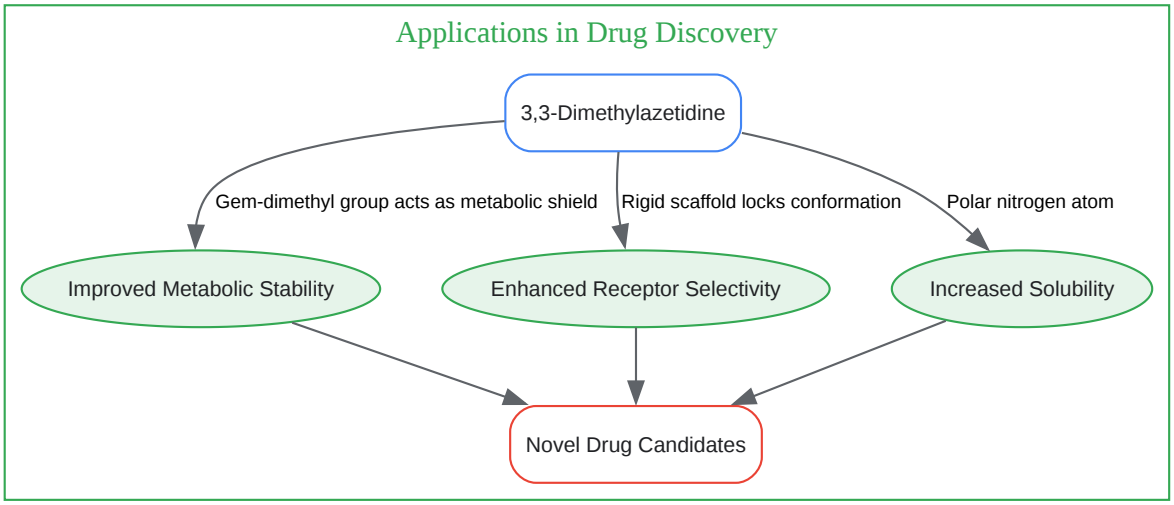
- Add an excess of a strong acid, such as trifluoroacetic acid (TFA) or hydrochloric acid (as a solution in dioxane), at 0 °C.
- Stir the reaction mixture at room temperature for 1-4 hours, monitoring the deprotection by TLC.
- Upon completion, remove the solvent and excess acid under reduced pressure.
- If the HCl salt is desired, the residue can be triturated with diethyl ether to yield a solid.
- To obtain the free base, the residue can be dissolved in water, basified with a strong base (e.g., NaOH), and extracted with an organic solvent. The combined organic layers are then dried and concentrated to give **3,3-dimethylazetidine**.





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Caption: Benefits of incorporating **3,3-dimethylazetidine**.

Spectroscopic Characterization

The structural elucidation of **3,3-dimethylazetidine** and its derivatives relies on standard spectroscopic techniques.

- ^{1}H NMR: The proton NMR spectrum of **3,3-dimethylazetidine** is expected to show a singlet for the six equivalent methyl protons and two singlets (or an AA'BB' system) for the four methylene protons on the azetidine ring, along with a broad singlet for the N-H proton.
- ^{13}C NMR: The carbon NMR spectrum should exhibit signals for the methyl carbons, the quaternary C3 carbon, and the two equivalent methylene carbons (C2 and C4).
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound.

Conclusion

3,3-Dimethylazetidine is a valuable and versatile building block for the synthesis of novel chemical entities with potential therapeutic applications. Its unique structural features, particularly the gem-dimethyl substitution, can impart favorable pharmacokinetic properties, making it an attractive scaffold for drug discovery and development. The synthetic routes to this compound are accessible, and its reactivity allows for a wide range of chemical modifications. As the demand for sp^3-rich and conformationally constrained motifs in medicinal chemistry continues to grow, the importance of **3,3-dimethylazetidine** and its derivatives is expected to increase.

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